

Application Notes and Protocols: Synthesis of Desmethyl nevanimibe

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Compound of Interest

Compound Name: *Desmethyl nevanimibe*

Cat. No.: *B15553981*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Desmethyl nevanimibe is the primary demethylated precursor and metabolite of Nevanimibe (also known as PD-132301 or ATR-101).[1] Nevanimibe is a potent and selective inhibitor of acyl-coenzyme A:cholesterol O-acyltransferase 1 (ACAT1), an enzyme that plays a crucial role in the esterification and storage of cholesterol within adrenal cortex cells.[2][3] By inhibiting ACAT1, nevanimibe reduces the substrate pool of cholesterol available for steroid biosynthesis, making it a therapeutic candidate for conditions characterized by adrenal steroid excess, such as congenital adrenal hyperplasia (CAH) and adrenocortical carcinoma (ACC).[3][4][5] The synthesis of **Desmethyl nevanimibe** is essential for its use as a reference standard in metabolic studies, for further derivatization, and to explore its own pharmacological activity.

This protocol outlines the synthesis of **Desmethyl nevanimibe** from its parent compound, nevanimibe, via N-demethylation of the tertiary aromatic amine.

Principle of Synthesis

The conversion of nevanimibe to **Desmethyl nevanimibe** involves the selective removal of one methyl group from the N,N-dimethylamino moiety. A well-established method for the N-demethylation of tertiary amines is the use of 1-chloroethyl chloroformate (ACE-Cl).[6] This reaction proceeds via a two-step mechanism:

- **Carbamate Formation:** Nevanimibe reacts with ACE-Cl, where the tertiary nitrogen atom attacks the chloroformate. This results in the cleavage of a carbon-nitrogen bond, eliminating a methyl group as methyl chloride and forming a stable 1-chloroethyl carbamate intermediate.
- **Hydrolysis (Solvolysis):** The resulting carbamate intermediate is then gently hydrolyzed, typically by refluxing in methanol, to yield the desired secondary amine, **Desmethyl nevanimibe**, along with volatile byproducts.

Quantitative Data Summary

The following table summarizes the key properties of the starting material and the final product.

Compound	Molecular Formula	Molecular Weight (g/mol)
Nevanimibe	C ₂₇ H ₃₉ N ₃ O	421.62[7][8]
Desmethyl nevanimibe	C ₂₆ H ₃₇ N ₃ O	407.59[1]

Experimental Protocol

Materials and Reagents:

- Nevanimibe
- 1-Chloroethyl chloroformate (ACE-Cl)
- 1,2-Dichloroethane (DCE), anhydrous
- Methanol (MeOH)
- Sodium bicarbonate (NaHCO₃), saturated aqueous solution

- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Solvents for column chromatography (e.g., Ethyl acetate, Hexane, Dichloromethane)
- Silica gel (230-400 mesh)
- Round-bottom flasks
- Reflux condenser
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Safety Precautions:

- 1-Chloroethyl chloroformate (ACE-Cl) is corrosive and toxic. Handle it with extreme care inside a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- 1,2-Dichloroethane is a suspected carcinogen. All operations involving this solvent should be performed in a well-ventilated fume hood.

Procedure:

Step 1: N-Demethylation (Carbamate Formation)

- In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve Nevanimibe (1.0 eq) in anhydrous 1,2-dichloroethane (DCE).
- Cool the solution to 0 °C using an ice bath.

- Slowly add 1-chloroethyl chloroformate (ACE-Cl) (approx. 1.2 eq) dropwise to the stirred solution over 15-20 minutes.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Heat the mixture to reflux (approximately 80-85 °C) and maintain for 1-3 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.^[6]
- Once the reaction is complete, allow the mixture to cool to room temperature and concentrate it to dryness using a rotary evaporator.

Step 2: Hydrolysis of the Carbamate Intermediate

- Dissolve the crude residue from Step 1 in methanol (MeOH).
- Heat the methanolic solution to reflux for 1-2 hours to facilitate the hydrolysis of the carbamate intermediate.^[6] Monitor the conversion of the intermediate to the final product by TLC.
- After the reaction is complete, cool the solution and remove the methanol under reduced pressure.

Step 3: Work-up and Purification

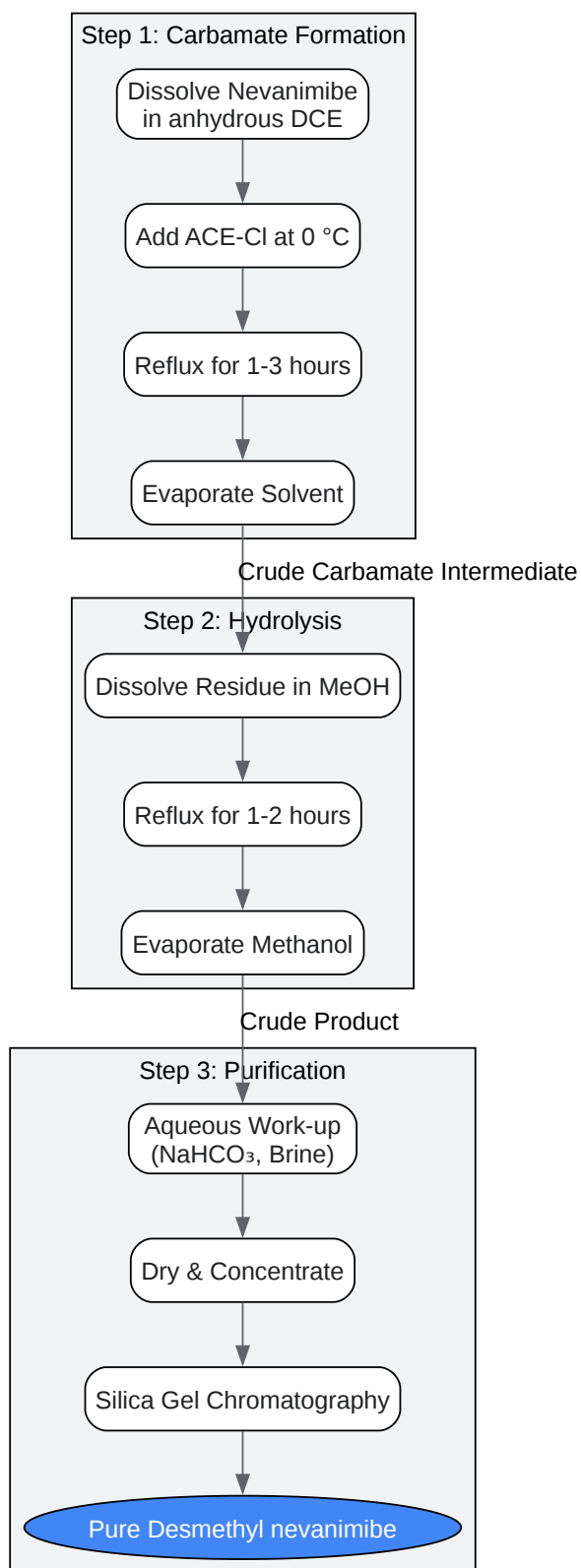
- Dissolve the resulting residue in a suitable organic solvent, such as ethyl acetate or dichloromethane.
- Wash the organic layer sequentially with a saturated sodium bicarbonate (NaHCO₃) solution to neutralize any acidic byproducts, followed by water and then brine.
- Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent using a rotary evaporator to yield the crude **Desmethyl nevanimibe**.
- Purify the crude product by silica gel column chromatography. The appropriate eluent system (e.g., a gradient of ethyl acetate in hexane or methanol in dichloromethane) should be

determined by TLC analysis.

- Combine the fractions containing the pure product and evaporate the solvent to obtain **Desmethyl nevanimibe** as a solid or oil.
- Confirm the identity and purity of the final product using analytical techniques such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry (MS).

Visualizations

Below is a diagram illustrating the workflow for the synthesis of **Desmethyl nevanimibe**.



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